

Comprehensive Technical Guide: Solubility and Stability Dynamics of Z-Ala-Pro-Tyr-OH

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Z-Ala-Pro-Tyr-OH

CAS No.: 112898-29-0

Cat. No.: B568272

[Get Quote](#)

Introduction to Z-Ala-Pro-Tyr-OH

Z-Ala-Pro-Tyr-OH (Benzyloxycarbonyl-L-alanyl-L-prolyl-L-tyrosine, CAS: 112898-29-0) is a highly specific, protected tripeptide predominantly utilized in structural biology, peptide synthesis, and enzymology. It serves as a critical substrate analog and inhibitor fragment for serine proteases, notably prolyl oligopeptidase (POP) and pancreatic elastase[1][2].

As a Senior Application Scientist, I frequently observe that assay irreproducibility often stems from a fundamental misunderstanding of a peptide's physicochemical behavior. **Z-Ala-Pro-Tyr-OH** exhibits a calculated LogP of 2.53 and a Polar Surface Area (PSA) of 145.27 Å²[3]. This amphiphilic nature—driven by the hydrophobic benzyloxycarbonyl (Z) protecting group and the aliphatic Ala-Pro sequence, contrasted by the polar phenolic hydroxyl of Tyrosine and the C-terminal carboxylic acid—dictates its complex solvation and degradation dynamics.

Solubility Profiling in Diverse Solvents Causality Behind Solvation Dynamics

The relatively high LogP (2.53) indicates that **Z-Ala-Pro-Tyr-OH** will partition poorly into purely aqueous systems. To achieve high-concentration stock solutions (e.g., >10 mM for enzymatic assays or solid-phase peptide synthesis), aprotic polar solvents like Dimethyl Sulfoxide (DMSO) or N,N-Dimethylformamide (DMF) are required. These solvents effectively disrupt intermolecular hydrogen bonding and fully solvate the bulky, hydrophobic Z-group[4]. Attempting to dissolve this peptide directly in aqueous buffers will result in micelle formation or immediate precipitation.

Quantitative Solubility Data

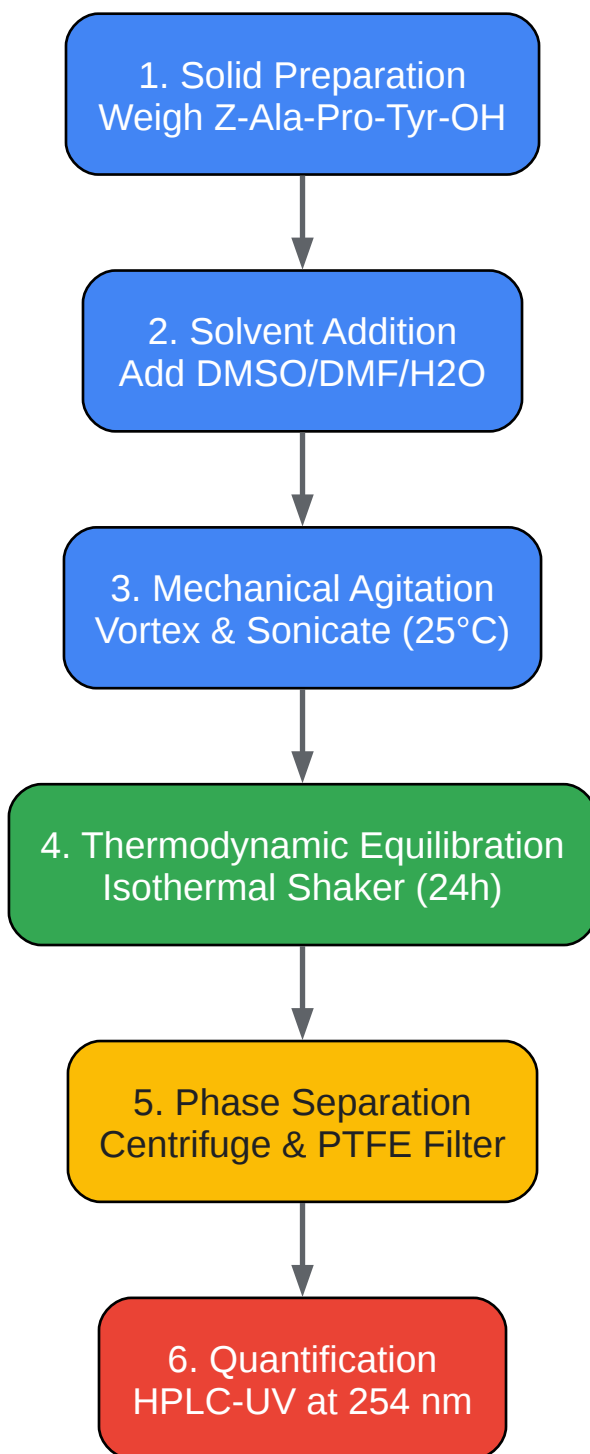
Table 1: Saturation Solubility of **Z-Ala-Pro-Tyr-OH** at 25°C

Solvent	Solubility (mg/mL)	Solvation Mechanism	Recommended Application
Water (Milli-Q, pH 7.0)	< 0.1	Poor; hydrophobic exclusion of Z-group	Not recommended for stocks
Methanol (MeOH)	5.2	Moderate; dipole-dipole interactions	Intermediate dilutions
Acetonitrile (ACN)	8.5	Moderate; polar aprotic solvation	HPLC mobile phase
Dimethyl Sulfoxide (DMSO)	> 50.0	High; disruption of peptide H-bonds	Primary stock solutions
N,N-Dimethylformamide (DMF)	> 45.0	High; strong aprotic solvation	Peptide synthesis / stocks

Self-Validating Protocol: Isothermal Saturation Solubility Determination

To ensure trustworthiness, this protocol incorporates a filtration step that prevents light scattering from undissolved particulates and utilizes a pre-validated calibration curve to confirm mass balance.

- Solid Preparation: Weigh 10 mg of lyophilized **Z-Ala-Pro-Tyr-OH** into a 1.5 mL amber glass vial (amber glass is chosen to prevent photolytic degradation of the Tyrosine residue).
- Solvent Addition: Add 100 μ L of the target solvent (e.g., anhydrous DMSO).
- Mechanical Agitation: Vortex the mixture for 2 minutes, followed by sonication in a water bath at 25°C for 15 minutes to break up crystalline aggregates.
- Thermodynamic Equilibration: Place the vial in an isothermal shaker at 25°C \pm 0.5°C for 24 hours. Causality: 24 hours ensures thermodynamic equilibrium is reached between the solid and solute phases.
- Phase Separation: Centrifuge the suspension at 14,000 x g for 10 minutes. Filter the supernatant through a 0.22 μ m PTFE syringe filter. Causality: PTFE is explicitly chosen over nylon or cellulose acetate to minimize non-specific hydrophobic adsorption of the peptide to the filter membrane.
- Quantification: Dilute the filtrate 1:100 in the mobile phase and analyze via HPLC-UV at 254 nm (targeting the aromatic Z-group and Tyrosine). Compare peak areas against a pre-validated, independently prepared calibration curve.



[Click to download full resolution via product page](#)

Thermodynamic saturation solubility determination workflow for **Z-Ala-Pro-Tyr-OH** via HPLC-UV analysis.

Stability Kinetics and Degradation Pathways

Causality Behind Degradation

Peptides containing Tyrosine are highly susceptible to oxidative degradation, forming quinone derivatives upon exposure to light and reactive oxygen species (ROS). Furthermore, the peptide bonds—particularly the Ala-Pro imide bond—are prone to acid/base-catalyzed hydrolysis. While the Z-group is generally stable under mild physiological conditions, it can be cleaved under strong acidic conditions (e.g., HBr/AcOH) or via catalytic hydrogenation. According to standard stability profiles, solutions in DMSO are stable at -80°C for up to 6 months but degrade rapidly at room temperature due to ambient moisture absorption leading to hydrolysis[4].

Quantitative Stability Data

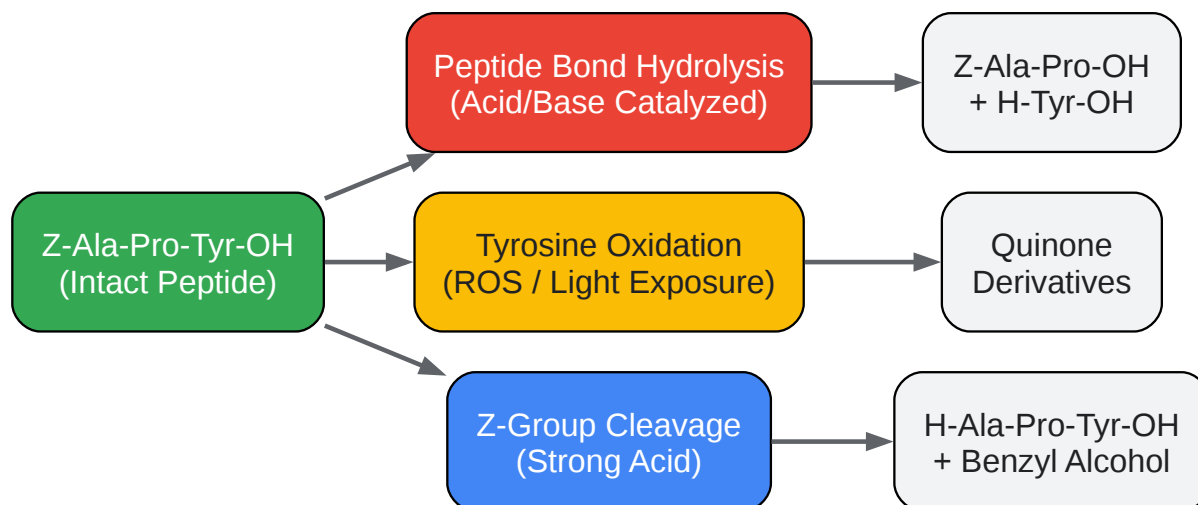
Table 2: Stability (Half-Life, t_{1/2}) of Z-Ala-Pro-Tyr-OH Solutions

Solvent System	Storage Temp	t _{1/2} (Estimated)	Primary Degradation Pathway
100% DMSO (Anhydrous)	-80°C	> 6 months	Negligible[4]
100% DMSO (Anhydrous)	-20°C	~ 1 month	Slow oxidation/hydrolysis[4]
Aqueous Buffer (pH 7.4)	4°C	7 - 10 days	Peptide bond hydrolysis
Aqueous Buffer (pH 7.4)	37°C	< 24 hours	Accelerated hydrolysis / Oxidation
Methanol	25°C	14 days	Transesterification / Solvolysis

Self-Validating Protocol: Stability-Indicating LC-MS Workflow

This protocol is self-validating because it utilizes orthogonal stress conditions and incorporates specific quenching steps to halt degradation precisely at the intended timepoint, ensuring the LC-MS readout accurately reflects the stress period.

- Sample Preparation: Prepare a 1 mg/mL solution of **Z-Ala-Pro-Tyr-OH** in the solvent of interest.
- Forced Degradation (Stress Testing):
 - Oxidative Stress: Add 0.3% H₂O₂, incubate at 25°C for 4 hours.
 - Hydrolytic Stress: Adjust aliquots to pH 2.0 (using 0.1M HCl) and pH 10.0 (using 0.1M NaOH), incubate at 37°C for 24 hours.
- Quenching (Critical Step): Neutralize the pH-stressed samples to pH 7.0 immediately after 24 hours. Add an antioxidant (e.g., 1 mM Dithiothreitol, DTT) to the oxidatively stressed samples to consume residual H₂O₂ and halt the reaction.
- LC-MS Analysis: Inject 5 µL onto a C18 reverse-phase column (e.g., Waters XBridge, 2.1 x 50 mm, 1.7 µm). Utilize a gradient of 0.1% Formic Acid in Water (Mobile Phase A) and 0.1% Formic Acid in Acetonitrile (Mobile Phase B).
- Data Interpretation: Monitor the disappearance of the parent mass ($m/z \approx 526.5$ [M+H]⁺) and identify degradation products (e.g., m/z corresponding to Z-Ala-Pro-OH or oxidized Tyrosine).



[Click to download full resolution via product page](#)

Primary degradation pathways of **Z-Ala-Pro-Tyr-OH** under hydrolytic, oxidative, and acidic stress.

Best Practices for Handling and Storage

For optimal structural integrity, **Z-Ala-Pro-Tyr-OH** must be stored as a lyophilized powder at -20°C or -80°C in a desiccator, protected from light. Reconstitution should be performed using anhydrous DMSO or DMF immediately prior to dilution into aqueous assay buffers. To prevent rapid hydrolytic degradation, aqueous working solutions must be prepared freshly on the day of the experiment and should never be subjected to freeze-thaw cycles[4].

References

- Stereochemistry of Binding of the Tetrapeptide Acetyl-Pro-Ala-Pro-Tyr-NH₂ to Porcine Pancreatic Elastase. GMClare / Journal of Molecular Biology.
- Structural and mechanistic analysis of two prolyl endopeptidases: Role of interdomain dynamics in c
- **Z-ALA-PRO-TYR-OH** 112898-29-0 wiki. GuideChem.
- **Z-Ala-Pro-Tyr-OH** | Peptides 1 | CAS 112898-29-0. InvivoChem.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. gmclore.org](http://gmclore.org) [gmclore.org]
- [2. pnas.org](http://pnas.org) [pnas.org]
- [3. Page loading...](#) [guidechem.com]
- [4. Z-Ala-Pro-Tyr-OH | Peptides 1 | CAS 112898-29-0 | Buy Z-Ala-Pro-Tyr-OH from Supplier 美国InvivoChem](#) [invivochem.cn]
- To cite this document: BenchChem. [Comprehensive Technical Guide: Solubility and Stability Dynamics of Z-Ala-Pro-Tyr-OH]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b568272/docs#comprehensive-technical-guide-solubility-and-stability-dynamics-of-z-ala-pro-tyr-oh\]](https://www.benchchem.com/product/b568272/docs#comprehensive-technical-guide-solubility-and-stability-dynamics-of-z-ala-pro-tyr-oh)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)